

Application Notes and Protocols for L-Carnosine-d4 in Mass Spectrometry

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Compound of Interest

Compound Name: L-Carnosine-d4

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This document provides detailed application notes and protocols for the utilization of **L-Carnosine-d4** as an internal standard in the quantitative analysis of L-Carnosine using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction

L-Carnosine (β -alanyl-L-histidine) is a naturally occurring dipeptide with significant physiological roles, including antioxidant activity, pH buffering, and metal ion chelation.[1] Accurate quantification of L-Carnosine in biological matrices is crucial for understanding its role in health and disease, as well as for pharmacokinetic studies in drug development. Isotope dilution mass spectrometry is the gold standard for quantitative analysis, and **L-Carnosine-d4** serves as an ideal internal standard for this purpose due to its similar chemical and physical properties to the unlabeled analyte.[2][3][4] **L-Carnosine-d4** is a deuterated form of L-Carnosine, with the formal name (3-aminopropanoyl-2,2,3,3-d4)-L-histidine.[2]

Principle of Isotope Dilution Mass Spectrometry

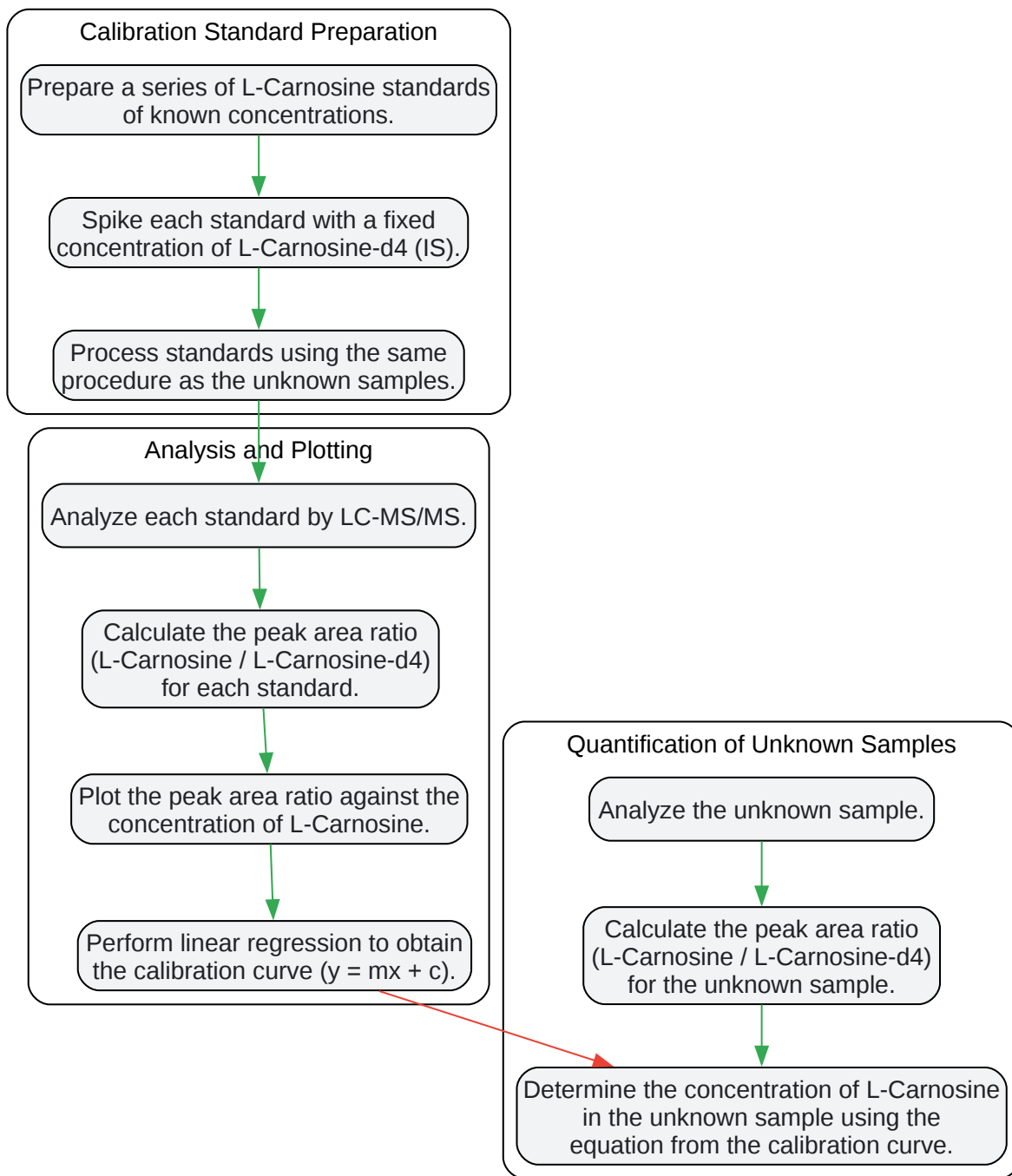
Isotope dilution mass spectrometry involves the addition of a known amount of a stable isotope-labeled version of the analyte (in this case, **L-Carnosine-d4**) to the sample at the beginning of the analytical process. This internal standard co-elutes with the endogenous analyte and experiences similar ionization and fragmentation in the mass spectrometer. By measuring the ratio of the signal intensity of the analyte to that of the internal standard,

accurate quantification can be achieved, as this ratio is independent of variations in sample preparation, injection volume, and ionization efficiency.

Experimental Workflow

The general workflow for the quantification of L-Carnosine using **L-Carnosine-d4** as an internal standard is depicted below.





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